

Application Notes and Protocols: Preparation of A-908292 Stock Solution with DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-908292

Cat. No.: B516640

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Introduction

A-908292 is a potent and selective inhibitor of Acetyl-CoA Carboxylase 2 (ACC2), a key enzyme in the regulation of fatty acid metabolism.^{[1][2]} With an IC₅₀ of 23 nM for human ACC2, this compound is a valuable tool for researchers investigating metabolic diseases such as type 2 diabetes and obesity.^{[1][2]} Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides a detailed protocol for the preparation of **A-908292** stock solutions using dimethyl sulfoxide (DMSO).

Physicochemical Properties of A-908292

A summary of the key properties of **A-908292** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₀ N ₂ O ₄ S	^[1]
Molecular Weight	360.43 g/mol	^[1]
Target	Acetyl-CoA Carboxylase 2 (ACC2)	^{[1][2]}
IC ₅₀ (human ACC2)	23 nM	^{[1][2]}
Appearance	Solid powder	^[3]
Purity	>98%	^[3]

Solubility and Stock Solution Preparation

A-908292 is readily soluble in DMSO.[3] The following table outlines the required volumes of DMSO to prepare stock solutions of various concentrations from different starting masses of the compound.

Desired Stock Concentration	Mass of A-908292 (1 mg)	Mass of A-908292 (5 mg)	Mass of A-908292 (10 mg)
1 mM	2.7745 mL	13.8723 mL	27.7446 mL
5 mM	0.5549 mL	2.7745 mL	5.5489 mL
10 mM	0.2774 mL	1.3872 mL	2.7745 mL
50 mg/mL (138.72 mM)	0.02 mL	0.1 mL	0.2 mL

Note: The maximum solubility in DMSO is approximately 50 mg/mL (138.72 mM) with the aid of ultrasonication and warming.[1][2]

Experimental Protocol: Preparation of a 10 mM A-908292 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **A-908292** in DMSO.

Materials:

- **A-908292** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (glass or polypropylene)[4]
- Calibrated micropipettes
- Vortex mixer
- Water bath or heat block (optional, for warming)

- Ultrasonic bath (optional)

Procedure:

- Aseptic Technique: It is recommended to perform this procedure in a laminar flow hood to minimize contamination, especially if the stock solution will be used in cell culture experiments.
- Weighing the Compound: Accurately weigh the desired amount of **A-908292** powder. For example, to prepare 1.3872 mL of a 10 mM solution, weigh out 5 mg of the compound.
- Adding DMSO: Using a calibrated micropipette, add the calculated volume of DMSO to the vial containing the **A-908292** powder. For 5 mg of **A-908292**, add 1.3872 mL of DMSO to achieve a 10 mM concentration.
- Dissolution:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, gentle warming in a water bath or on a heat block to 60°C can aid dissolution.[\[1\]](#)[\[2\]](#)
 - Ultrasonication can also be used to facilitate the dissolution process.[\[1\]](#)[\[2\]](#)
- Aliquoting and Storage:
 - Once the **A-908292** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.[\[2\]](#)
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)

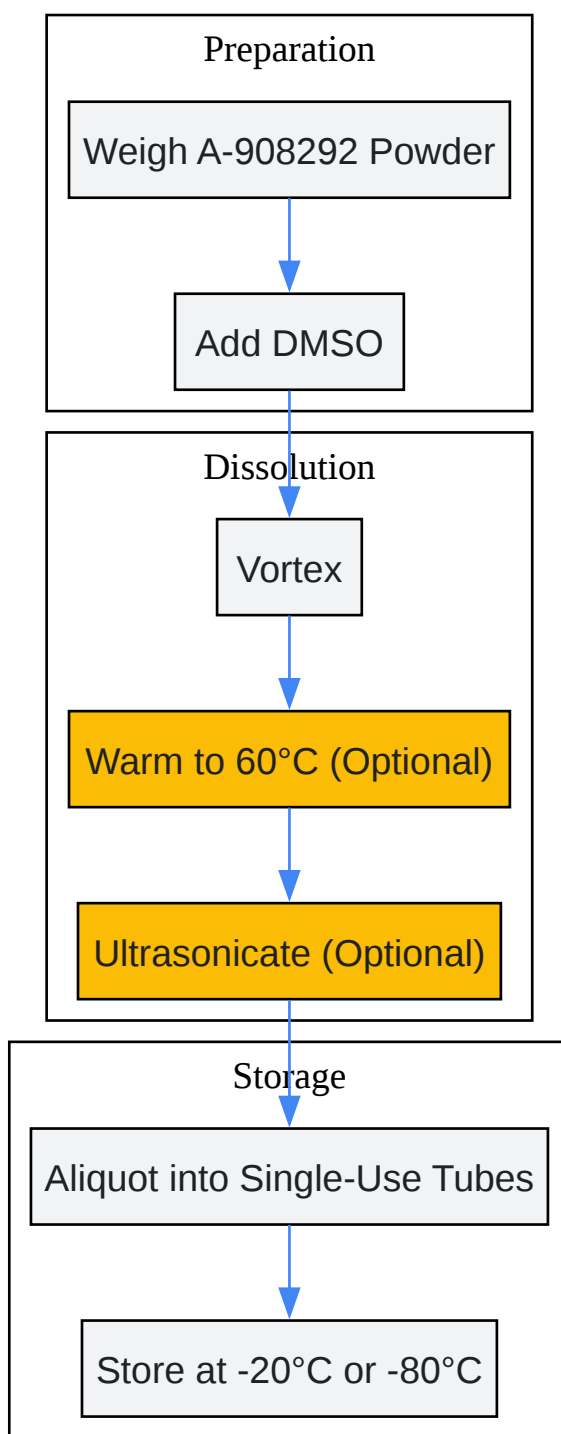
Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling chemical compounds and solvents.
- Handle DMSO with care, as it can facilitate the absorption of other chemicals through the skin.
- Refer to the Safety Data Sheet (SDS) for **A-908292** for comprehensive safety information.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing the **A-908292** stock solution.

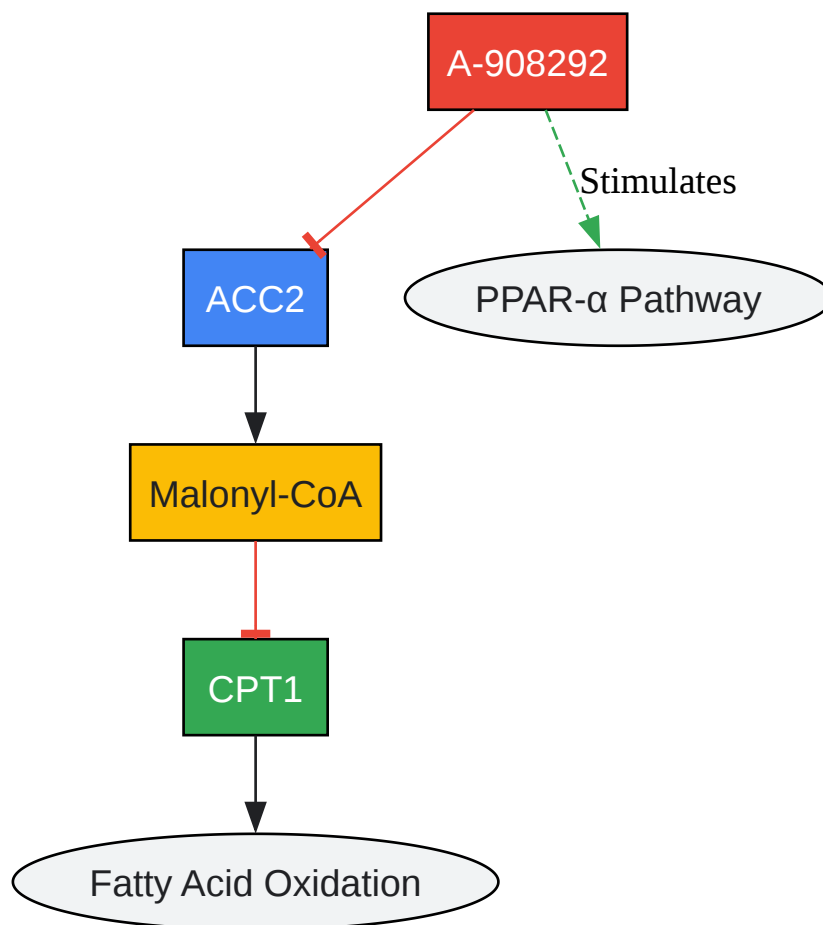


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Caption: Workflow for **A-908292** stock solution preparation.

Signaling Pathway

A-908292 inhibits ACC2, which in turn modulates fatty acid metabolism and has been shown to stimulate the PPAR- α -dependent signaling pathway.[1][2]



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Caption: **A-908292** mechanism of action and signaling pathway.

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